

Synstab A stability and storage conditions

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Compound of Interest

Compound Name: Synstab A

Cat. No.: B1682852

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Synstab A Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Synstab A**. For optimal experimental outcomes, please adhere to the following guidelines.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Synstab A**?

A: **Synstab A** should be stored refrigerated.^[1] It is shipped at room temperature, but upon receipt, it should be transferred to a refrigerated environment to ensure its stability.^[1]

Q2: What is the shelf life of **Synstab A**?

A: The shelf life of **Synstab A** is 12 months from the date of delivery when stored under the recommended refrigerated conditions.^[1]

Q3: What is the physical appearance of **Synstab A**?

A: **Synstab A** is a white solid.^[1] Any significant deviation from this appearance could indicate degradation or contamination.

Q4: In which solvents is **Synstab A** soluble?

A: **Synstab A** is soluble in DMSO (Dimethyl sulfoxide) and DMF (Dimethylformamide).^[1] It is recommended to prepare stock solutions in these solvents.

Q5: How should I handle **Synstab A** upon receipt?

A: Upon receiving **Synstab A**, which is shipped at room temperature, it should be immediately moved to refrigerated storage to maintain its integrity and ensure the stated shelf life of 12 months.^[1]

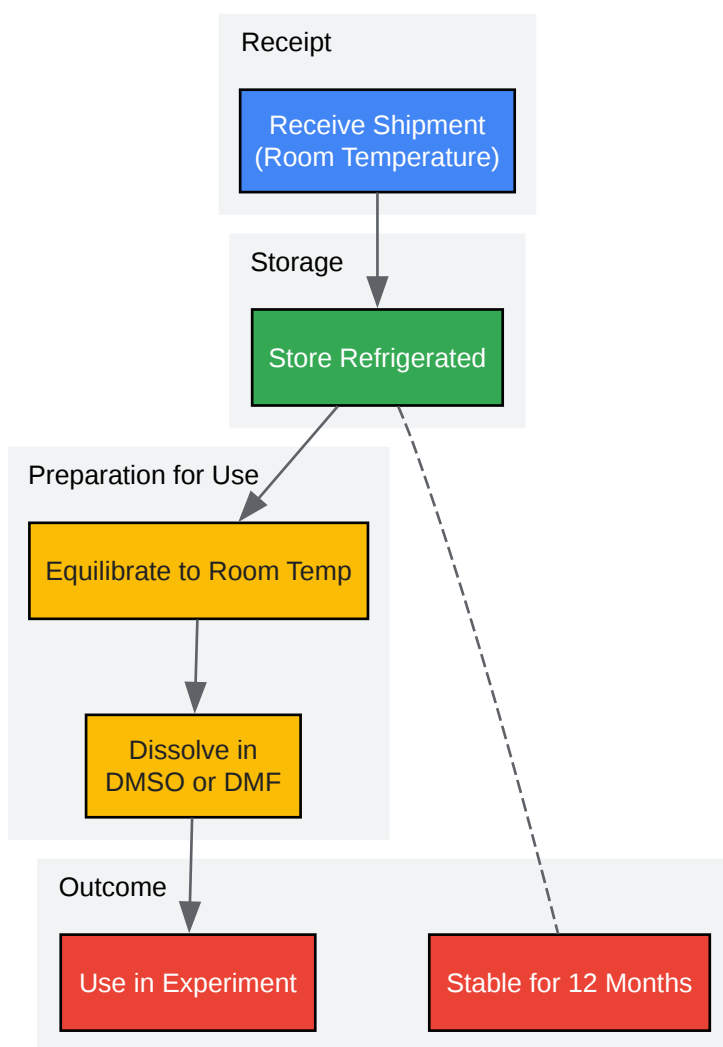
Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results	Improper storage leading to degradation.	Verify that the product has been stored under refrigerated conditions since receipt. Check the expiration date.
Difficulty dissolving the compound	Use of an incorrect solvent.	Ensure that DMSO or DMF are being used as the solvent. ^[1]
Change in physical appearance (e.g., discoloration)	Potential degradation or contamination.	Do not use the product. Contact technical support for a replacement.

Product Information Summary

Parameter	Specification
Product Name	Synstab A
CAS Number	257612-36-5
Molecular Formula	C15H13BrCl3N3O3S
Molecular Weight	501.6
Purity (HPLC)	>= 95%
Physical Appearance	White solid
Solubility	DMSO, DMF
Shipping Conditions	Room Temperature
Storage Conditions	Refrigerated
Shelf Life	12 months after delivery

Synstab A Handling and Storage Workflow



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Caption: Workflow for proper handling and storage of **Synstab A**.

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References

- 1. tenovapharma.com [tenovapharma.com]

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